

# 4-(Benzyloxy)benzaldehyde CAS number and properties

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## Compound of Interest

Compound Name: 4-(Benzyloxy)benzaldehyde

Cat. No.: B128563

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An In-depth Technical Guide to 4-(Benzyloxy)benzaldehyde

## Introduction

**4-(Benzyloxy)benzaldehyde**, an aromatic aldehyde, is a significant compound in the fields of organic synthesis and medicinal chemistry. Its structure, featuring a benzaldehyde core with a benzyloxy group at the para position, makes it a versatile intermediate for the synthesis of a wide range of more complex molecules.<sup>[1]</sup> This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, applications in research and drug development, and safety and handling information, tailored for researchers, scientists, and professionals in drug development.

## CAS Number and Nomenclature

The Chemical Abstracts Service (CAS) has assigned the number 4397-53-9 to **4-(Benzyloxy)benzaldehyde**.<sup>[2][3][4][5]</sup> This compound is also known by several synonyms, which are listed in the table below.

Identifier Type	Value
CAS Number	4397-53-9
IUPAC Name	4-(Benzyloxy)benzaldehyde
Synonyms	4-(Phenylmethoxy)benzaldehyde, p-(Benzyloxy)benzaldehyde, Benzyl 4-formylphenyl ether
EINECS Number	224-527-2
BRN	1242385
PubChem ID	78109

## Chemical and Physical Properties

**4-(Benzyloxy)benzaldehyde** is typically an off-white to yellow crystalline powder.<sup>[1][2]</sup> Its key chemical and physical properties are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][4][5][6]
Molecular Weight	212.24 g/mol	[2][3][5][6]
Appearance	Off-white to yellow to tan crystalline powder/solid	[1][2][3]
Melting Point	71-74 °C (lit.)	[2][7]
Boiling Point	197-199 °C at 11 mmHg	[2]
Solubility	Insoluble in water; Sparingly soluble in Ethyl Acetate; Slightly soluble in Chloroform	[2]
Purity	≥ 95% - 99% (GC)	[1][8]
Flash Point	197-199°C/20mm	[2]
InChI Key	ZVTWZSXLLMNMQC-UHFFFAOYSA-N	[2][7]

## Experimental Protocols: Synthesis

A common and effective method for the synthesis of **4-(Benzyloxy)benzaldehyde** is through a Williamson ether synthesis reaction. This involves the reaction of 4-hydroxybenzaldehyde with benzyl bromide in the presence of a base.

### Detailed Synthesis Protocol

This protocol is based on a literature procedure for the preparation of **4-(Benzyloxy)benzaldehyde**.<sup>[9]</sup>

Materials:

- 4-hydroxybenzaldehyde (5.0 g, 40.98 mmol)
- Benzyl bromide (5.0 ml, 42.05 mmol)

- Anhydrous potassium carbonate (20.0 g, 144.27 mmol)
- Ethanol
- Ethyl acetate (EtOAc)
- Diethyl ether (Et<sub>2</sub>O)
- Saturated sodium chloride solution
- 5% Sodium hydroxide solution
- Distilled water
- Anhydrous magnesium sulfate

Procedure:

- All reactions should be performed under a nitrogen atmosphere.[\[9\]](#)
- Combine 4-hydroxybenzaldehyde, benzyl bromide, and anhydrous potassium carbonate in ethanol.[\[9\]](#)
- Reflux the mixture for 14 hours.[\[9\]](#)
- After reflux, filter out the potassium carbonate and wash the residue with large volumes of ethyl acetate.[\[9\]](#)
- Remove the solvent using a rotatory evaporator.[\[9\]](#)
- Dissolve the resulting residue in 50 ml of diethyl ether.[\[9\]](#)
- Wash the diethyl ether solution twice with 50 ml portions of saturated sodium chloride solution, followed by one portion of 5% sodium hydroxide solution, and finally with distilled water.[\[9\]](#)
- Dry the diethyl ether solution with anhydrous magnesium sulfate.[\[9\]](#)
- Remove the solvent under reduced pressure.[\[9\]](#)

- Recrystallize the crude product from ethanol to yield colorless crystals of **4-(Benzyloxy)benzaldehyde**.<sup>[9]</sup>

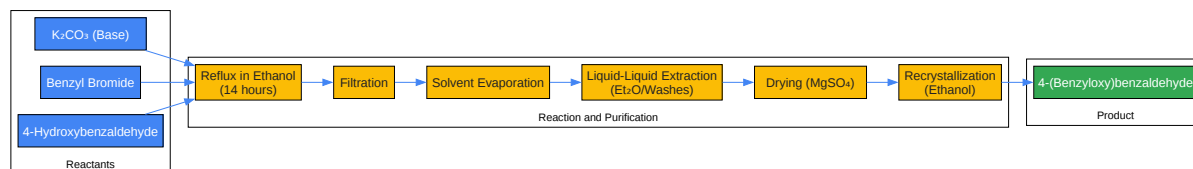


Figure 1: Synthesis Workflow for 4-(Benzyloxy)benzaldehyde

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Figure 1: Synthesis Workflow for **4-(Benzyloxy)benzaldehyde**

## Applications in Research and Drug Development

**4-(Benzyloxy)benzaldehyde** is a valuable building block in organic synthesis, primarily serving as an intermediate in the production of fine chemicals, pharmaceuticals, and agrochemicals.<sup>[1]</sup>

- Pharmaceutical Intermediates:** It is used in the synthesis of estrogen receptor  $\beta$ -selective ligands.<sup>[2]</sup> It also serves as a precursor for novel chalcone analogs, which are investigated for various pharmacological activities.<sup>[10]</sup>
- Anticancer Research:** While its isomer, 2-benzyloxybenzaldehyde, is an adenylyl cyclase activator, 4-benzyloxybenzaldehyde has been noted to have much less potent anticancer activity against HL-60 cells. Its derivatives, however, are of interest in cancer research. For instance, derivatives of the related 2-(Benzyloxy)-4-fluorobenzaldehyde are being explored as inhibitors of aldehyde dehydrogenase (ALDH), a target in cancer therapy.
- Chelating Agents:** The compound is used to synthesize ligands such as 4-benzyloxybenzaldehyde-4-methyl-3-thiosemicarbazone (BBMTSC), a chelating agent for

metal ions like Cd(II).[11]

- Flavor and Fragrance Industry: Due to its aromatic properties, it is also employed in the formulation of flavors and fragrances.[1]

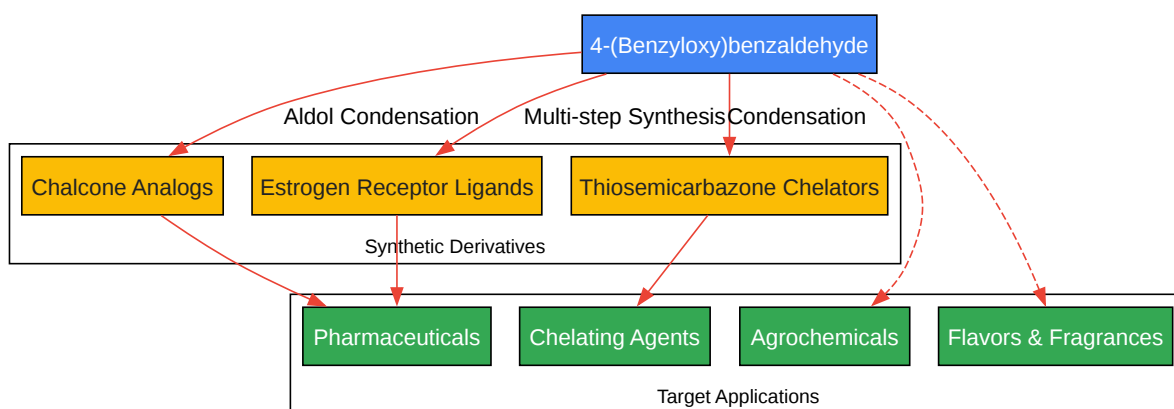


Figure 2: Role as a Synthetic Intermediate

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Figure 2: Role as a Synthetic Intermediate

## Safety and Handling

Proper handling of **4-(Benzyloxy)benzaldehyde** is crucial in a laboratory setting. It is classified as an irritant.[2] The key safety information is summarized below.

Safety Aspect	Details
GHS Hazard Statements	H315: Causes skin irritation.[12] H319: Causes serious eye irritation.[2][12] H335: May cause respiratory irritation.[2][12]
GHS Precautionary Statements	P261: Avoid breathing dust.[12] P264: Wash skin thoroughly after handling.[12] P271: Use only outdoors or in a well-ventilated area.[12] P280: Wear protective gloves/eye protection/face protection.[2][12] P302+P352: IF ON SKIN: Wash with plenty of water.[12] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
Personal Protective Equipment (PPE)	Safety glasses, protective gloves, and a dust mask (e.g., N95) are recommended.
Storage Conditions	Store in a cool, dry, well-ventilated area in a tightly sealed container.[2][13] Keep in the dark and at room temperature or refrigerated (2-8°C). [1][2][3] The compound is noted to be air sensitive.[2]
Fire Safety	Non-combustible. Use extinguishing media suitable for the surrounding area.[13]
Spill and Disposal	For spills, avoid generating dust.[13] Sweep up and place in a suitable, closed container for disposal.[13][14] Dispose of contents/container in accordance with local, regional, national, and international regulations.[12]

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